

# Comprehensive Safety and Handling Guide for 5-(4-Hydroxypiperidino)-2- thiophenecarbaldehyde

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## Compound of Interest

Compound Name: 5-(4-Hydroxypiperidino)-2-thiophenecarbaldehyde

Cat. No.: B152608

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **5-(4-Hydroxypiperidino)-2-thiophenecarbaldehyde** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Classification

**5-(4-Hydroxypiperidino)-2-thiophenecarbaldehyde** is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation (Category 2): Causes skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation upon contact.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)

- H319: Causes serious eye irritation.[1]

#### Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[1]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[1]

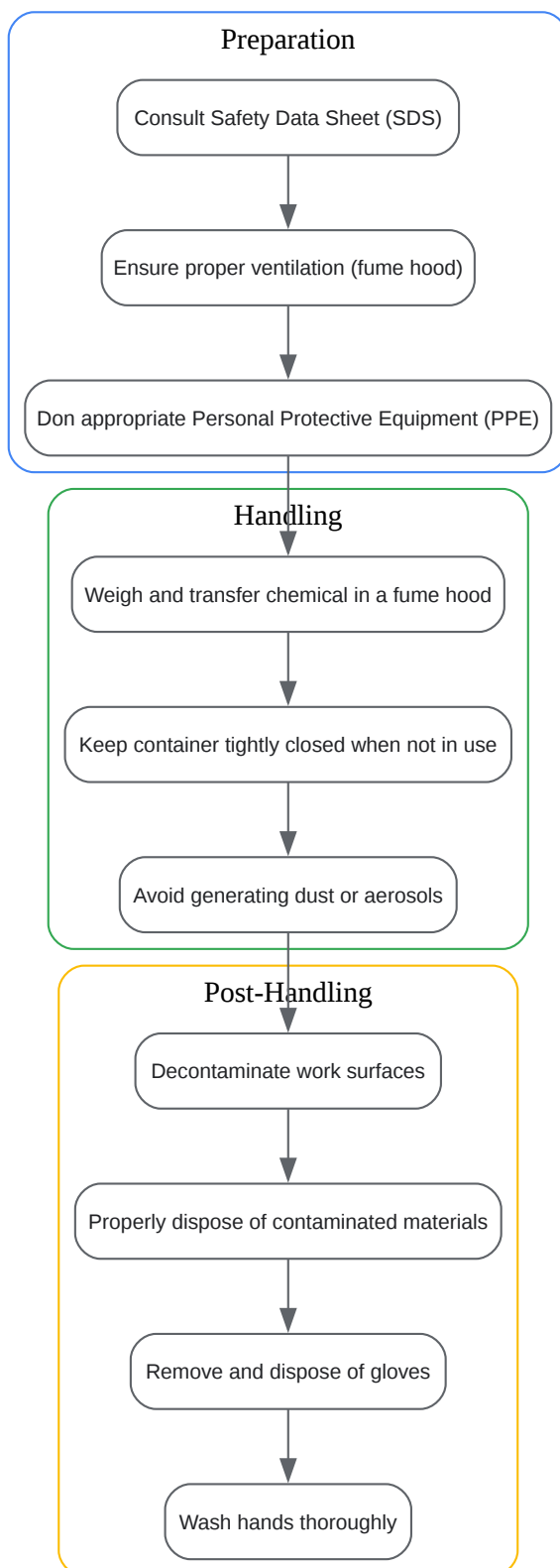
## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure risk. The following table summarizes the recommended PPE for handling this compound.

Protection Level	Equipment	Specifications and Rationale
Primary (Essential)	Eye Protection	Chemical splash goggles are mandatory to protect against splashes. A face shield should be worn over safety glasses when there is a significant risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Nitrile or neoprene gloves are recommended for incidental contact. For prolonged handling, heavier-duty gloves should be used based on the manufacturer's chemical resistance data. Always inspect gloves before use and use proper removal techniques. <a href="#">[2]</a> <a href="#">[3]</a>	
Body Protection	A flame-resistant lab coat, fully buttoned, is required. Long pants and closed-toe shoes are mandatory to protect against skin exposure. <a href="#">[2]</a> <a href="#">[3]</a>	
Secondary (Task-Dependent)	Respiratory Protection	If there is a risk of generating aerosols or dust, or if working outside a well-ventilated area, a NIOSH-approved respirator is necessary. The type of respirator should be determined by a formal risk assessment. <a href="#">[2]</a> <a href="#">[3]</a>

## Operational Plan: Step-by-Step Handling Procedures

Adherence to proper operational procedures is critical for safe handling.



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Caption: Workflow for handling **5-(4-Hydroxypiperidino)-2-thiophenecarbaldehyde**.

## Emergency and First Aid Procedures

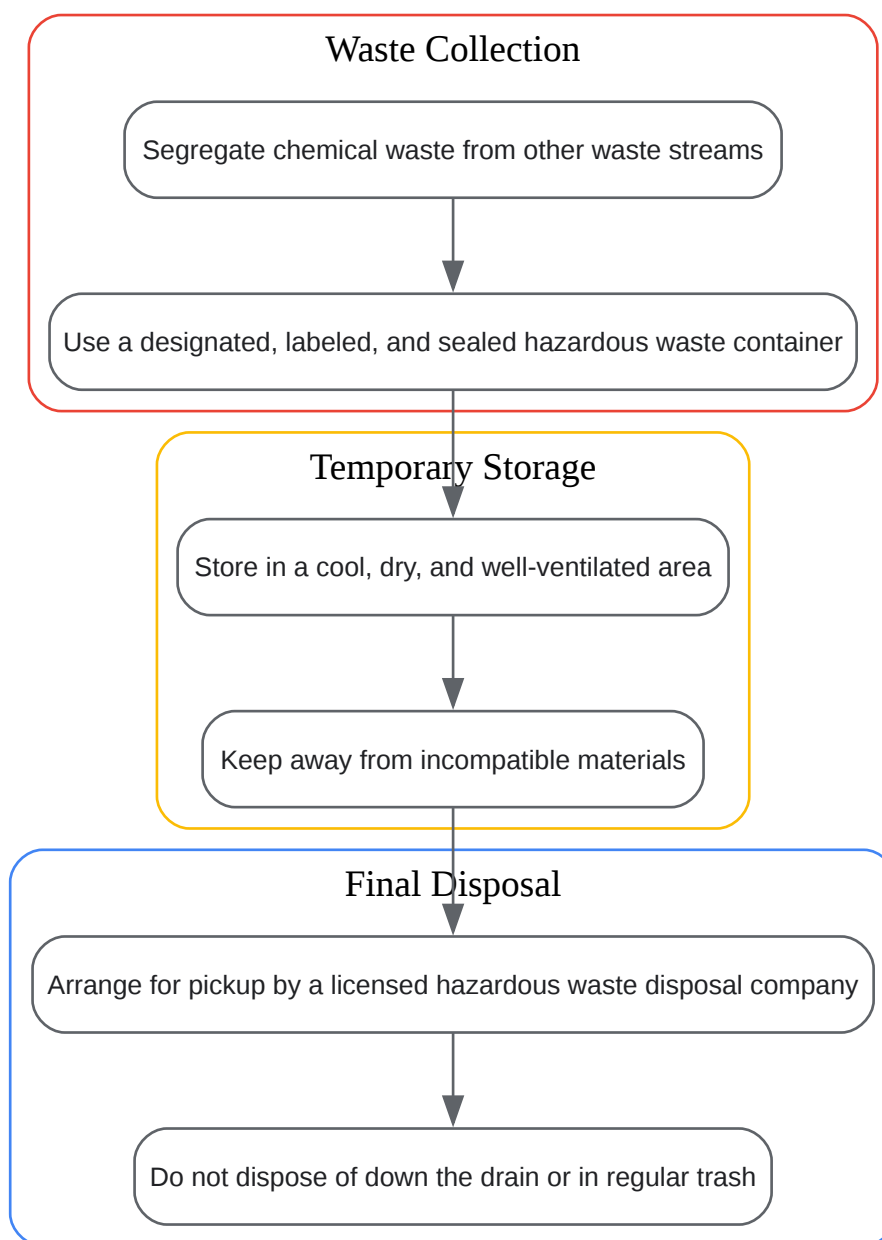
Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[1]</a>
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation occurs. <a href="#">[1]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[3]</a>

General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[\[1\]](#)

## Disposal Plan: Step-by-Step Waste Management

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.



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Caption: Waste disposal workflow for **5-(4-Hydroxypiperidino)-2-thiophenecarbaldehyde**.

Key Disposal Steps:

- Waste Segregation: All waste containing this chemical, including contaminated lab supplies (e.g., gloves, pipette tips), must be collected in a designated hazardous waste container.[2]  
[5]

- Labeling: The waste container must be clearly labeled as "Hazardous Waste" with the full chemical name.[5]
- Storage: Store the sealed waste container in a designated, well-ventilated secondary containment area, away from incompatible materials.[4][5]
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. The combustion of thiophene-containing compounds can produce toxic sulfur dioxide gas, requiring specialized incineration.[5][6]

## Physical and Chemical Properties

Property	Value
Melting Point	137-139°C[1]
Boiling Point	417.8°C at 760 mmHg[1]
Flash Point	206.5°C[1]
Density	1.321 g/cm <sup>3</sup> [1]

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